

# Known Chemical Information of Timepidium Bromide

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## Compound Focus: Timepidium Bromide

CAS No.: 35035-05-3

Cat. No.: S006984

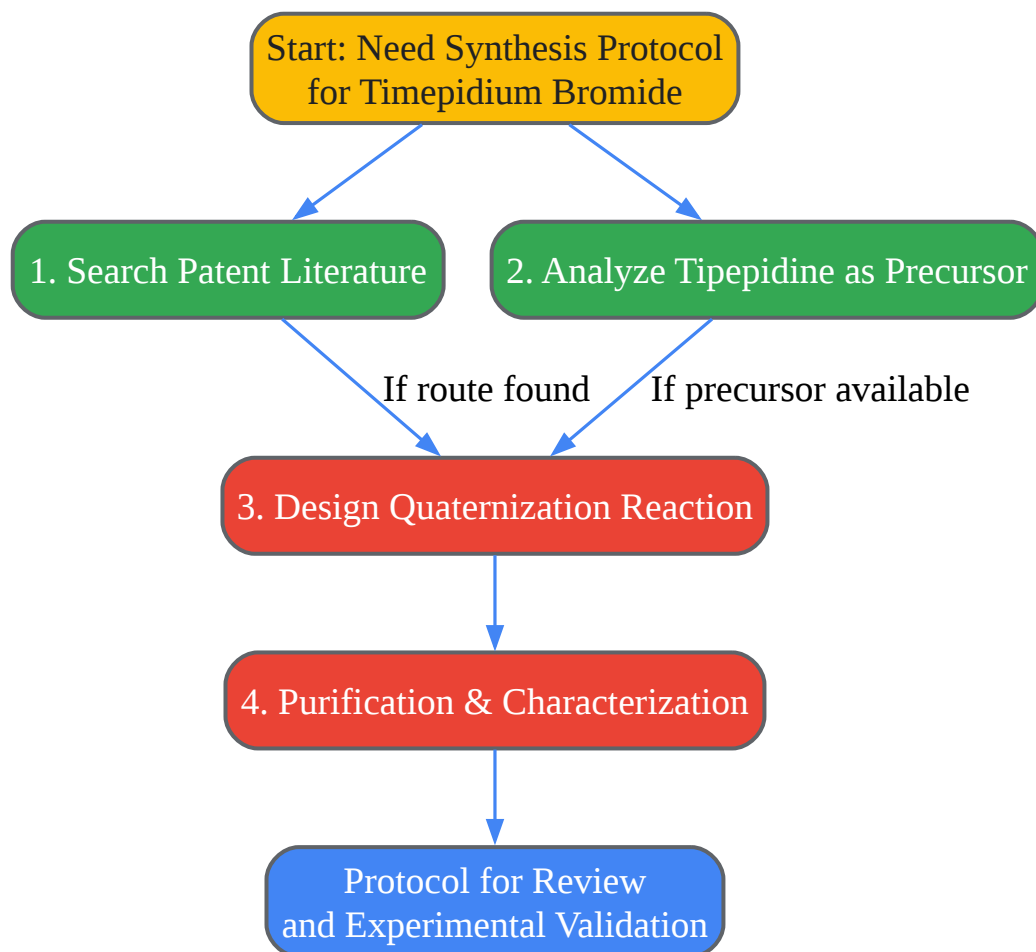
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For your research, here is a summary of the key identifiable chemical data for **Timepidium bromide**:

Property	Description
IUPAC Name	3-[bis(thiophen-2-yl)methylidene]-5-methoxy-1,1-dimethylpiperidin-1-ium bromide [1]
CAS Registry Number	35035-05-3 [1] [2]
Molecular Formula	C <sub>17</sub> H <sub>22</sub> BrNOS <sub>2</sub> [3] [1] [2]
Average Molecular Weight	400.39 g·mol <sup>-1</sup> [3] [1]
SMILES	[Br-].COC1CC(C[N+](C)(C)C1)=C(C1=CC=CS1)C1=CC=CS1 [1]
InChI Key	QTSXMEPZSHLZFF-UHFFFAOYSA-M [3] [1] [2]
Drug Class	Anticholinergic (Muscarinic acetylcholine receptor antagonist) [3] [4]

## Experimental Workflow for Protocol Development

The following diagram outlines a logical workflow you can follow to develop a laboratory synthesis protocol based on the aforementioned strategies.



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## References

1. Timepidium bromide | DrugBank Online [[go.drugbank.com](https://go.drugbank.com)]
2. Timepidium bromide (CAS No. 35035-05-3) Suppliers [[chemicalregister.com](https://chemicalregister.com)]

3. Timepidium bromide [en.wikipedia.org]

4. Timepidium Bromide Hydrate - Drug Targets, Indications, Patents [synapse.patsnap.com]

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